

In-depth Technical Guide: 4-Chloro-2-(trifluoromethyl)benzyl bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-(trifluoromethyl)benzyl bromide

Cat. No.: B1335949

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This technical guide provides a summary of the available physicochemical properties of **4-Chloro-2-(trifluoromethyl)benzyl bromide**. Despite a comprehensive search for quantitative solubility data, specific experimental values in various solvents were not available in the public domain at the time of this report. The following sections detail the known physical and chemical characteristics of this compound.

Physicochemical Properties

While specific solubility data is not available, a collection of general physical and chemical properties has been compiled from various sources. These properties are essential for handling, storage, and theoretical modeling of the compound.

Property	Value	Source
Molecular Formula	C8H5BrClF3	[1]
Molecular Weight	273.48 g/mol	[1]
Physical Form	Solid	[1]
Boiling Point (Predicted)	214.0 ± 35.0 °C	[2]
Density (Predicted)	1.663 ± 0.06 g/cm³	[2]
Refractive Index (Predicted)	1.5200	[2]
SMILES String	<chem>C1=CC(C(F)(F)=C(CBr)C=C1</chem>	
InChI Key	LFFCKOROEHKQAA- UHFFFAOYSA-N	

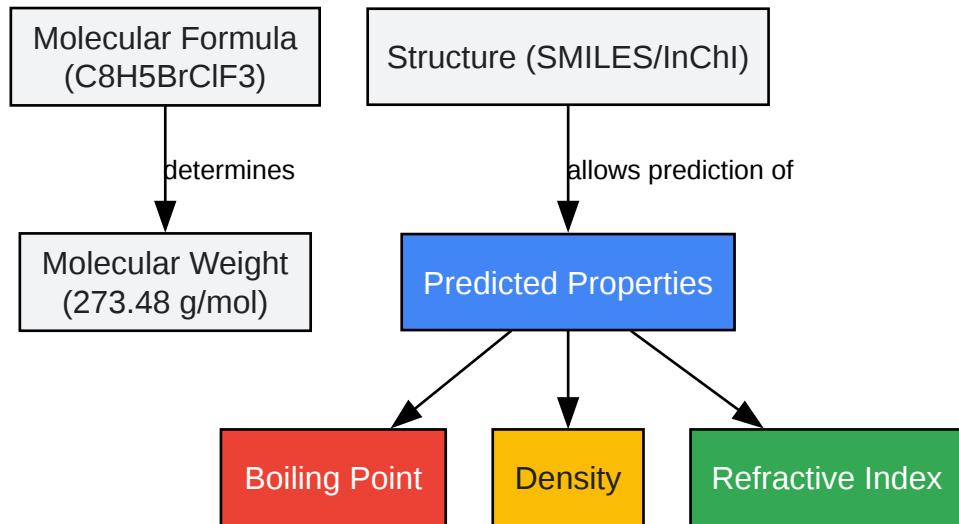
Experimental Protocols

A thorough literature search did not yield specific, detailed experimental protocols for determining the solubility of **4-Chloro-2-(trifluoromethyl)benzyl bromide**. General methods for solubility assessment, such as the shake-flask method or potentiometric titration, would be applicable but have not been published specifically for this compound.

Logical Relationships of Physicochemical Properties

The following diagram illustrates the relationship between the fundamental properties of **4-Chloro-2-(trifluoromethyl)benzyl bromide** and their influence on its predicted characteristics.

Physicochemical Property Relationships



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Physicochemical Property Relationships

Disclaimer: The boiling point, density, and refractive index are predicted values and have not been experimentally verified in the available literature. Further experimental investigation is required to determine the precise solubility of **4-Chloro-2-(trifluoromethyl)benzyl bromide** in various solvents.

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References

- 1. 4-Chloro-2-(trifluoromethyl)benzyl bromide | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-CHLORO-2-(TRIFLUOROMETHYL)BENZYL BROMIDE CAS#: 886496-75-9 [chemicalbook.com]
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